

Application Notes and Protocols: Preparation of Hexadecyltrimethylammonium Tetrafluoroborate (CTABF4) Solutions

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Compound of Interest

Compound Name: *Hexadecyltrimethylammonium
Tetrafluoroborate*

Cat. No.: *B1339991*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hexadecyltrimethylammonium tetrafluoroborate (CTABF4) is a cationic surfactant increasingly utilized in various scientific and industrial applications, including as a template for nanoparticle synthesis, a component in drug delivery systems, and a reagent in various chemical reactions. Its unique properties necessitate standardized protocols for the preparation of solutions to ensure reproducibility and accuracy in experimental results. These application notes provide a detailed protocol for the preparation of CTABF4 solutions, along with its physicochemical properties and a workflow for its application in nanoparticle-based drug delivery systems.

Physicochemical Properties and Safety Data

A summary of the key quantitative and qualitative data for **Hexadecyltrimethylammonium Tetrafluoroborate** is presented below. Proper handling and storage are crucial for maintaining the integrity of the compound and ensuring laboratory safety.

Property	Value	References
Molecular Formula	C ₁₉ H ₄₂ BF ₄ N	
Molecular Weight	371.36 g/mol	
Appearance	White to off-white crystalline powder	
Purity	>98.0%	
Solubility	Soluble in hot methanol.	
Storage	Store in a cool, dry place (2-8°C recommended), away from moisture and light. Keep container tightly sealed.	
Hazard Statements	H302: Harmful if swallowed.H314: Causes severe skin burns and eye damage.	
Precautionary Statements	P260: Do not breathe dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue	

rinsing.P310: Immediately call
a POISON CENTER or
doctor/physician.

Experimental Protocol: Preparation of a 10 mM CTABF4 Stock Solution in Methanol

This protocol details the steps for preparing a 10 mM stock solution of **Hexadecyltrimethylammonium Tetrafluoroborate** in methanol. This stock solution can then be used for further dilutions to achieve the desired final concentration for specific applications.

Materials:

- **Hexadecyltrimethylammonium tetrafluoroborate** (CTABF4) powder (>98.0% purity)
- Anhydrous methanol (ACS grade or higher)
- Volumetric flask (e.g., 100 mL, Class A)
- Analytical balance
- Magnetic stirrer and stir bar
- Hot plate
- Spatula
- Weighing paper
- Appropriate personal protective equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves (e.g., nitrile)

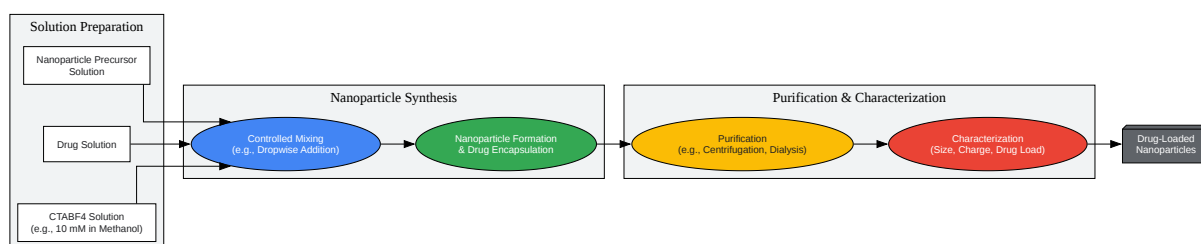
Procedure:

- Don PPE: Before handling any chemicals, put on your safety goggles, lab coat, and gloves.

- **Work in a Fume Hood:** All steps involving the handling of CTABF4 powder and methanol should be performed in a certified chemical fume hood to avoid inhalation of dust or vapors.
- **Calculate the Required Mass:** To prepare 100 mL of a 10 mM CTABF4 solution, calculate the required mass of CTABF4 using its molecular weight (371.36 g/mol).
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.100 \text{ L} \times 371.36 \text{ g/mol} = 0.3714 \text{ g}$
- **Weigh the CTABF4:** Using an analytical balance, carefully weigh out approximately 0.3714 g of CTABF4 powder onto a piece of weighing paper.
- **Transfer to Volumetric Flask:** Carefully transfer the weighed CTABF4 powder into a 100 mL volumetric flask.
- **Initial Dissolution:** Add approximately 50-60 mL of anhydrous methanol to the volumetric flask.
- **Stir and Heat (if necessary):** Place a magnetic stir bar into the flask and place the flask on a magnetic stirrer with a hot plate. Stir the solution. If the CTABF4 does not dissolve readily at room temperature, gently heat the solution to approximately 40-50°C while stirring. Do not boil the methanol. Continue heating and stirring until all the solid has dissolved.
- **Cool to Room Temperature:** Once the CTABF4 is completely dissolved, turn off the heat and allow the solution to cool to room temperature.
- **Bring to Final Volume:** Carefully add anhydrous methanol to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- **Homogenize the Solution:** Cap the volumetric flask and invert it several times (10-15 times) to ensure the solution is thoroughly mixed and homogenous.
- **Label and Store:** Transfer the prepared stock solution to a clearly labeled, sealed container. The label should include the chemical name (**Hexadecyltrimethylammonium Tetrafluoroborate**), concentration (10 mM in Methanol), date of preparation, and your initials. Store the solution in a cool, dark, and dry place as per the storage recommendations.

Application Workflow: Nanoparticle-Based Drug Delivery System Formulation

The following diagram illustrates a generalized workflow for the synthesis of drug-loaded nanoparticles where a cationic surfactant solution, such as CTABF4, is used as a stabilizing or templating agent.



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Caption: Workflow for synthesizing drug-loaded nanoparticles using a CTABF4 solution.

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